

Inter-laboratory Comparison of 4-Methyloctane Analysis: A Proficiency Testing Guide

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Compound of Interest

Compound Name: 4-Methyloctane

Cat. No.: B165697

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This guide provides a comprehensive framework for an inter-laboratory comparison of **4-Methyloctane** analysis. In the absence of publicly available, specific proficiency testing data for **4-Methyloctane**, this document presents a realistic, hypothetical inter-laboratory study. The methodologies, data, and performance evaluations are based on established principles for the analysis of volatile organic compounds (VOCs).^{[1][2][3]} The objective is to offer a robust template for researchers, scientists, and drug development professionals to design, participate in, and interpret such comparative studies. The accurate quantification of branched-chain alkanes like **4-Methyloctane** is crucial in fields such as environmental monitoring, petroleum analysis, and chemical manufacturing. Inter-laboratory comparisons are essential for evaluating and ensuring the reliability and comparability of analytical results among different laboratories.^[4]

Hypothetical Study Design

This hypothetical study evaluates the performance of eight independent laboratories in the quantification of **4-Methyloctane**. A central organizing body prepared and distributed identical test samples to each participant.

- **Test Material:** A stock solution of **4-Methyloctane** (CAS No: 2216-34-4) was gravimetrically prepared in cyclohexane.^[5] This stock solution was used to create a final test sample by spiking it into a matrix of methanol to simulate a solvent-based sample.
- **Sample Distribution:** Each participating laboratory received a kit containing two vials of the test sample to be analyzed in duplicate.

- Assigned Value: The consensus concentration, or "assigned value," for **4-Methyloctane** in the test sample was determined by the organizing body using replicate analyses with a validated reference method. The assigned value was 52.5 µg/mL.

Data Presentation: Summary of Inter-laboratory Results

The following table summarizes the quantitative results reported by the eight participating laboratories. The performance of each laboratory was evaluated using z-scores, which indicate how many standard deviations a result is from the consensus value.^{[6][7]} Z-scores are interpreted as follows:

- $|z| \leq 2$: Satisfactory performance
- $2 < |z| < 3$: Questionable performance
- $|z| \geq 3$: Unsatisfactory performance

Laboratory ID	Reported Concentration (µg/mL) - Rep 1	Reported Concentration (µg/mL) - Rep 2	Mean Concentration (µg/mL)	Standard Deviation	z-score	Performance
Lab 01	51.8	52.4	52.1	0.42	-0.31	Satisfactory
Lab 02	54.2	53.8	54.0	0.28	1.15	Satisfactory
Lab 03	49.5	50.1	49.8	0.42	-2.08	Questionable
Lab 04	52.9	52.5	52.7	0.28	0.15	Satisfactory
Lab 05	58.1	57.5	57.8	0.42	4.08	Unsatisfactory
Lab 06	51.2	51.8	51.5	0.42	-0.77	Satisfactory
Lab 07	53.5	54.1	53.8	0.42	1.00	Satisfactory
Lab 08	52.1	51.5	51.8	0.42	-0.54	Satisfactory
Summary	Assigned Value: 52.5	Robust SD: 1.3				

Experimental Protocols

A detailed and well-documented experimental protocol is fundamental to a robust analytical method.^[8] The following outlines a typical workflow for the analysis of **4-Methyloctane** using Gas Chromatography-Mass Spectrometry (GC-MS).^[9]^[10]

1. Sample Preparation

- Objective: To prepare the sample for GC-MS analysis by dilution to an appropriate concentration.
- Procedure:
 - Allow the received sample vial to equilibrate to room temperature.
 - Vortex the vial for 30 seconds to ensure homogeneity.
 - Perform a 1:10 dilution of the sample with methanol.
 - Transfer the diluted sample to a 2 mL autosampler vial for analysis.

2. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

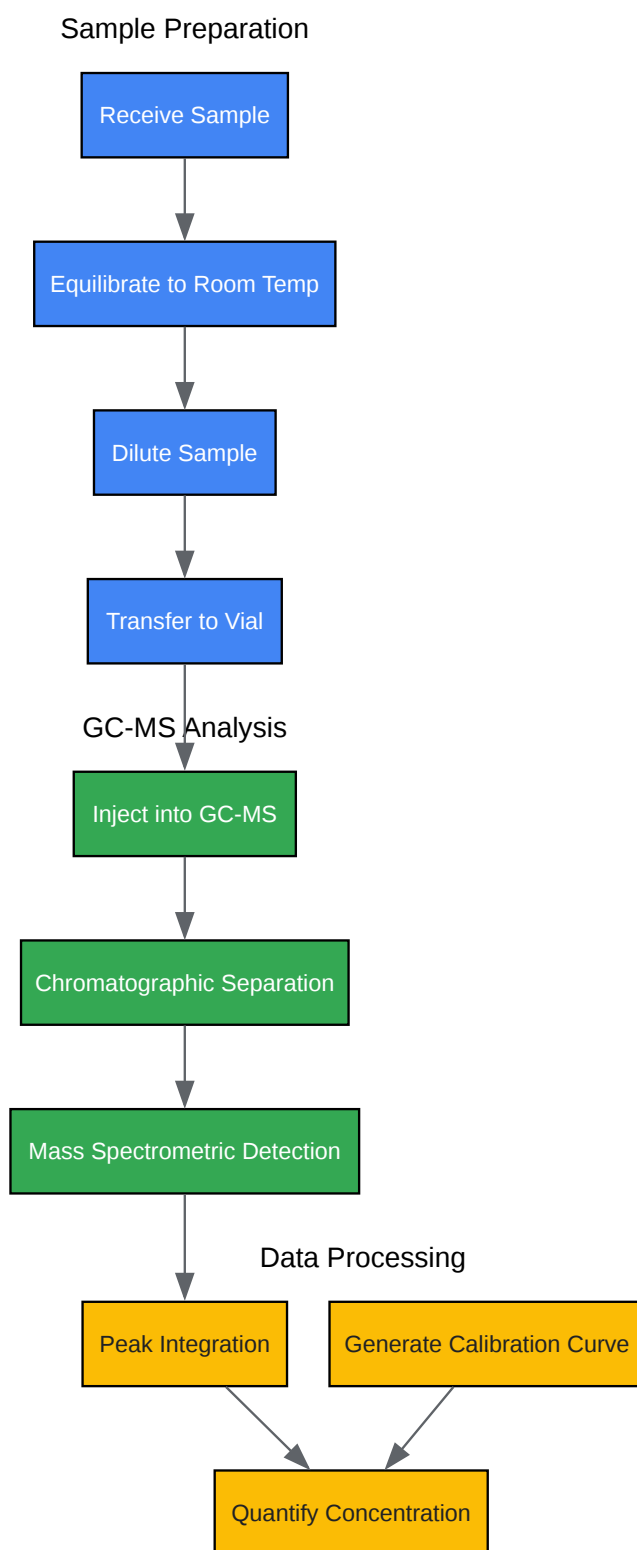
- Objective: To separate, identify, and quantify **4-Methyloctane**.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer (e.g., single quadrupole or triple quadrupole).
- Chromatographic Conditions:
 - Column: A non-polar column, such as a DB-1ms or HP-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness).
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Inlet Temperature: 250 °C.
 - Injection Volume: 1 μ L in splitless mode.
 - Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 150 °C.
 - Hold: 5 minutes.

- Mass Spectrometry Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Acquisition Mode: Selected Ion Monitoring (SIM) of characteristic ions for **4-Methyloctane** (e.g., m/z 57, 71, 85).[\[11\]](#)

3. Calibration and Quantification

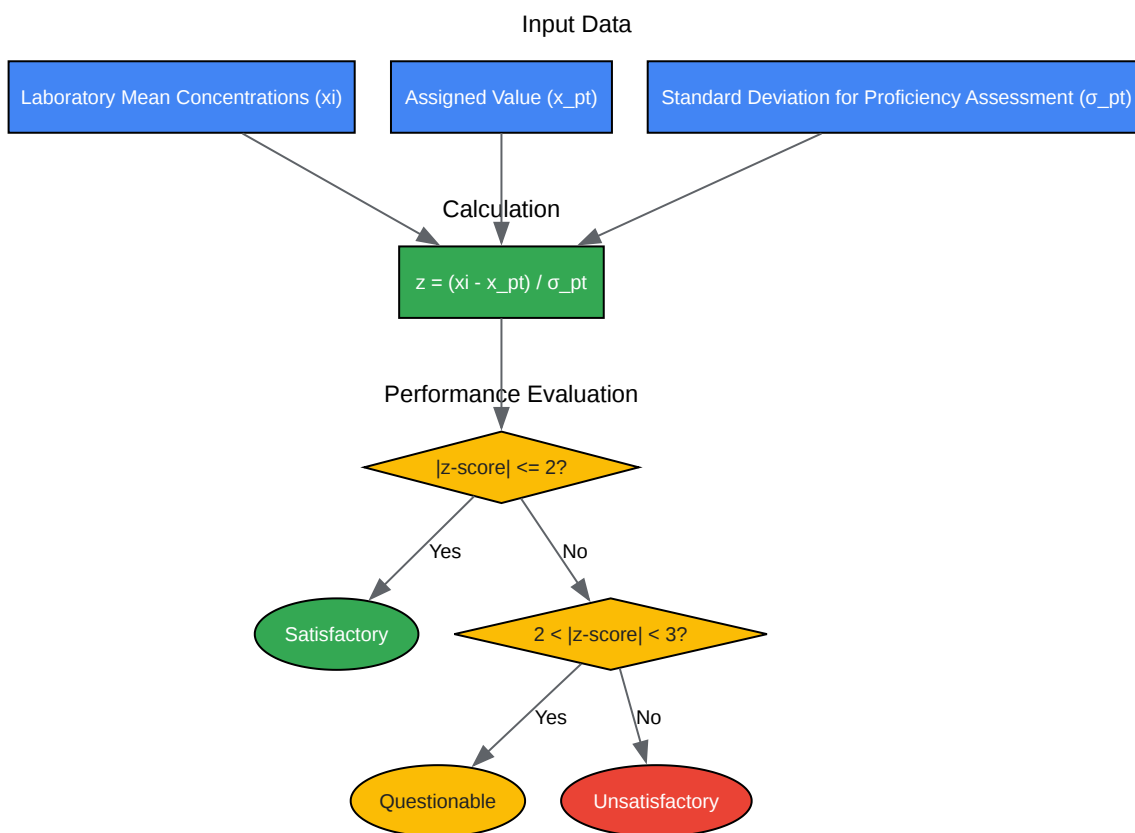
- Objective: To create a calibration curve to determine the concentration of **4-Methyloctane** in the samples.
- Procedure:
 - Prepare a series of calibration standards of **4-Methyloctane** in methanol, ranging from 1 µg/mL to 100 µg/mL.
 - Analyze the calibration standards using the same GC-MS method as the samples.
 - Construct a calibration curve by plotting the peak area of **4-Methyloctane** against the concentration of the standards.
 - Quantify the **4-Methyloctane** concentration in the test samples by comparing their peak areas to the calibration curve.

Visualizations



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Caption: Experimental workflow for **4-Methyloctane** analysis.



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Caption: Logic for z-score calculation and performance evaluation.

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